

Improving solubility of Elabela(19-32) for experiments

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Compound of Interest

Compound Name: Elabela(19-32)

Cat. No.: B15607937

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Technical Support Center: Elabela(19-32)

Welcome to the technical support center for **Elabela(19-32)**. This resource provides researchers, scientists, and drug development professionals with essential information for the successful use of **Elabela(19-32)** in experiments. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and solubility data to facilitate your research.

Frequently Asked Questions (FAQs)

Q1: What is **Elabela(19-32)** and what is its primary mechanism of action?

A1: **Elabela(19-32)**, also known as ELA-14, is a bioactive peptide fragment of the endogenous hormone Elabela.^{[1][2]} It is a potent agonist for the Apelin Receptor (APJ), a G protein-coupled receptor (GPCR).^{[1][2]} Upon binding to APJ, **Elabela(19-32)** activates downstream signaling cascades, primarily through the G α i1 and β -arrestin-2 pathways.^{[1][2][3]} This activation leads to various physiological effects, including the regulation of cardiovascular function and cellular processes.^{[1][4]}

Q2: How should I reconstitute and store **Elabela(19-32)**?

A2: For optimal performance, **Elabela(19-32)** should be reconstituted using a validated protocol. A general guideline is provided in the "Experimental Protocols" section below. Once reconstituted, stock solutions should be stored at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5] To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

Q3: What are the recommended solvents for **Elabela(19-32)**?

A3: The choice of solvent depends on the experimental application. **Elabela(19-32)** is soluble in water, DMSO, and various buffer systems.[1] For cell-based assays, dissolving in sterile Phosphate Buffered Saline (PBS) is a common practice.[6] For in vivo studies, formulations with co-solvents like DMSO and SBE- β -CD in saline can be used to achieve higher concentrations.[5] Please refer to the "Solubility Data" table for more detailed information.

Q4: I am observing precipitation or aggregation of my **Elabela(19-32)** solution. What should I do?

A4: Precipitation or aggregation can be due to several factors, including incorrect solvent, pH, or concentration. Please consult the "Troubleshooting Guide" for detailed steps on how to address this issue. Using sonication can often help to dissolve the peptide.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Poor Solubility / Precipitation	- Incorrect solvent- Concentration is too high- Improper pH of the buffer	- Refer to the Solubility Data table to select an appropriate solvent.- Try dissolving in a small amount of DMSO first, then dilute with your aqueous buffer.- Use sonication to aid dissolution.- Ensure the pH of your buffer is compatible with the peptide.
Inconsistent Experimental Results	- Peptide degradation- Improper storage- Inaccurate concentration	- Aliquot stock solutions to avoid repeated freeze-thaw cycles.- Store reconstituted peptide at -80°C for long-term stability.- Confirm the concentration of your stock solution using a validated method such as a BCA assay.
Low or No Biological Activity	- Inactive peptide- Incorrect experimental setup	- Ensure the peptide has been stored correctly and is within its shelf life.- Verify the expression of the Apelin Receptor (APJ) in your experimental system (e.g., cell line).- Optimize the concentration of Elabela(19-32) and incubation time for your specific assay.

Solubility Data

The solubility of **Elabela(19-32)** can vary depending on the solvent and any co-solvents used. The following table summarizes solubility data from various sources.

Solvent	Concentration	Notes
Water	90 mg/mL[1]	Sonication may be required to achieve this concentration.
DMSO	≥ 2.5 mg/mL[5]	Often used as a primary solvent before dilution in aqueous buffers.
PBS	1 μM[6]	A common solvent for in vitro cell-based assays. The peptide should be dissolved and sterilized by filtration.[6]
10% DMSO in 90% Saline with 20% SBE-β-CD	≥ 2.5 mg/mL[5]	A suitable formulation for in vivo experiments requiring higher concentrations.[5]

Experimental Protocols

1. Reconstitution of **Elabela(19-32)** for In Vitro Use

This protocol provides a general guideline for reconstituting lyophilized **Elabela(19-32)** for use in cell-based assays.

- Materials:
 - Lyophilized **Elabela(19-32)** peptide
 - Sterile Phosphate Buffered Saline (PBS), pH 7.4
 - Sterile, low-protein binding microcentrifuge tubes
 - 0.22 μm sterile filter
- Procedure:
 - Briefly centrifuge the vial of lyophilized **Elabela(19-32)** to ensure the powder is at the bottom.

- Add the appropriate volume of sterile PBS to the vial to achieve the desired stock concentration (e.g., 1 mM).
- Gently vortex or sonicate the vial to ensure the peptide is fully dissolved.
- Sterilize the peptide solution by passing it through a 0.22 µm sterile filter.
- Aliquot the sterile stock solution into single-use, low-protein binding microcentrifuge tubes.
- Store the aliquots at -80°C until use.

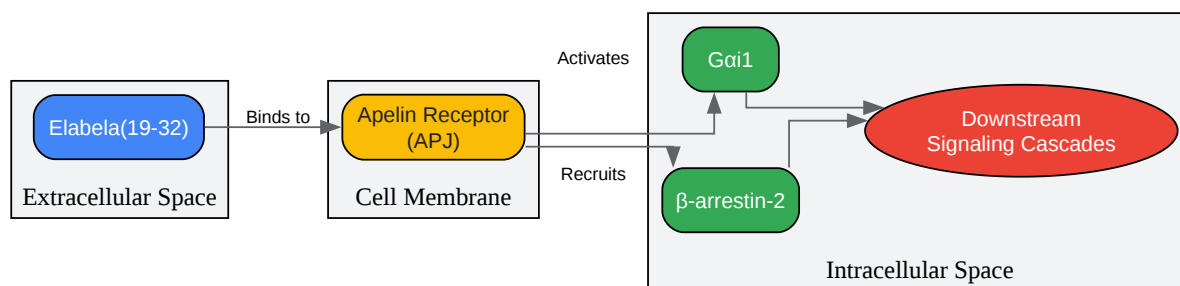
2. Protocol for In Vivo Administration in Rodent Models

This protocol is an example for the preparation and administration of **Elabela(19-32)** for in vivo studies in rats, based on published literature.

- Materials:
 - Reconstituted sterile stock solution of **Elabela(19-32)**
 - Sterile saline (0.9% NaCl)
 - Appropriate syringes and needles for administration
- Procedure:
 - On the day of the experiment, thaw an aliquot of the **Elabela(19-32)** stock solution.
 - Dilute the stock solution to the final desired concentration using sterile saline. A previously reported dosage for intraperitoneal injection in rats is 450 µg/kg.^[7]
 - Administer the prepared solution to the animal via the desired route (e.g., intraperitoneal injection).
 - Ensure all animal procedures are performed in accordance with approved institutional animal care and use committee protocols.

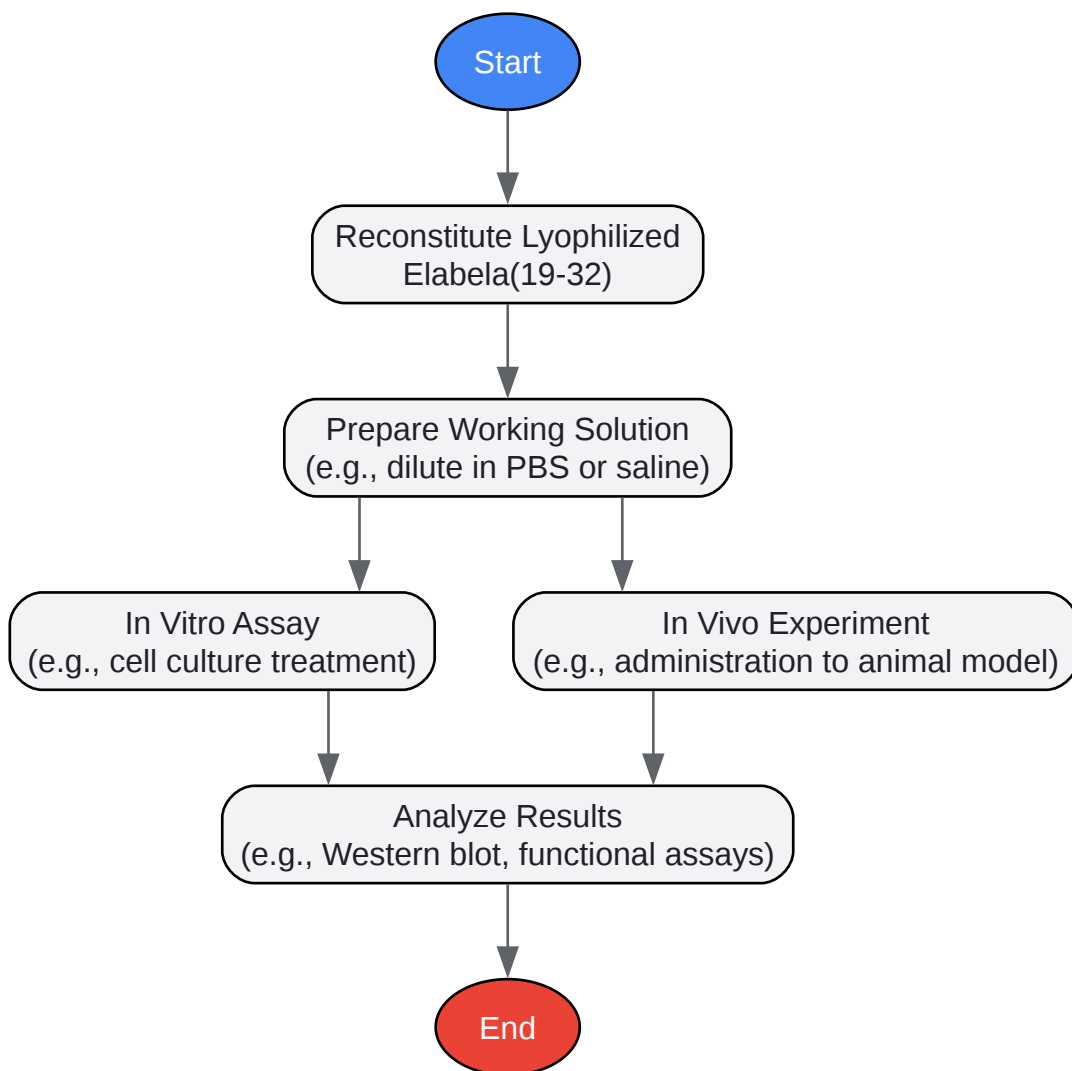
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the key signaling pathway of **Elabela(19-32)** and a typical experimental workflow for its use.



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Caption: **Elabela(19-32)** signaling pathway via the Apelin Receptor (APJ).



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Caption: General experimental workflow for using **Elabela(19-32)**.

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